

Comprehensive Safety and Handling Guide for 3-(2-formylphenyl)benzoic Acid

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Compound of Interest

Compound Name: 3-(2-formylphenyl)benzoic Acid

Cat. No.: B112260

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Disclaimer: No specific Safety Data Sheet (SDS) for **3-(2-formylphenyl)benzoic acid** (CAS No. 205871-52-9) was publicly available at the time of this writing. The following guidance is a synthesis of information from SDSs of structurally related compounds, including 3-formylbenzoic acid and 2-formylbenzoic acid. It is imperative to consult the direct supplier for a compound-specific SDS before handling and to conduct a thorough risk assessment. This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **3-(2-formylphenyl)benzoic acid**.

Hazard Identification and Personal Protective Equipment (PPE)

3-(2-formylphenyl)benzoic acid is a chemical compound that requires careful handling due to its potential health hazards. Based on data from similar compounds, the primary risks include skin irritation, serious eye irritation, and potential respiratory irritation.^{[1][2]} A comprehensive PPE strategy is crucial to minimize exposure.

Table 1: Recommended Personal Protective Equipment (PPE)

PPE Category	Recommended Equipment
Eye and Face Protection	Chemical safety goggles that meet ANSI Z.87.1 standards are required.[3][4] A face shield should be worn over safety glasses when there is a significant risk of splashing or dust generation.[3][4]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) are required. Gloves should be inspected before use and changed immediately if contaminated. [5][6] A chemical-resistant lab coat must be worn and fully buttoned.[3] Fully enclosed shoes made of a chemical-resistant material are mandatory.[3]
Respiratory Protection	All handling of the solid compound should occur in a well-ventilated area, preferably within a certified chemical fume hood, to prevent the inhalation of dust.[1][3] If engineering controls are insufficient, a NIOSH-approved respirator may be required.[3]

Safe Handling and Operational Protocol

Adherence to a strict operational protocol is crucial for minimizing exposure and ensuring safe handling.

Step-by-Step Handling Procedure:

- Preparation and Engineering Controls:
 - Designate a specific area for handling **3-(2-formylphenyl)benzoic acid**, preferably within a chemical fume hood.[3]
 - Ensure the chemical fume hood is functioning correctly before beginning any work.[5]

- Assemble all necessary equipment (e.g., spatulas, weigh boats, glassware) and appropriate waste containers before handling the chemical.[\[3\]](#)
- Donning Personal Protective Equipment (PPE):
 - Put on all required PPE as detailed in Table 1.
 - Ensure gloves are the correct size and are free of any defects.[\[3\]](#)
- Handling the Compound:
 - Avoid all personal contact, including inhalation of dust.[\[1\]](#)
 - Use in a well-ventilated area.[\[1\]](#)
 - When handling, do not eat, drink, or smoke.[\[1\]](#)
 - Keep containers securely sealed when not in use.[\[1\]](#)
 - Avoid physical damage to containers.[\[1\]](#)
- Post-Handling Procedures:
 - Decontamination: Clean any contaminated surfaces and equipment thoroughly.[\[5\]](#)
 - Doffing PPE: Remove PPE in the correct order to avoid cross-contamination. Gloves should be removed first, followed by the lab coat and eye protection.[\[3\]](#)
 - Hygiene: Always wash hands with soap and water after handling, even if gloves were worn.[\[1\]](#)

Storage and Disposal Plans

Proper storage and disposal are critical components of the chemical lifecycle.

Table 2: Storage and Disposal Guidelines

Aspect	Guideline
Storage	Store in original, tightly closed containers in a cool, dry, and well-ventilated area.[1] Store away from incompatible materials such as oxidizing agents.[2][7] Protect from direct sunlight.[5]
Disposal	Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.[5] The compound may be dissolved or mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.[5] Do not empty into drains.[5] All disposable materials contaminated with the compound (e.g., gloves, weigh boats) must be placed in a dedicated, clearly labeled hazardous waste container.[3]

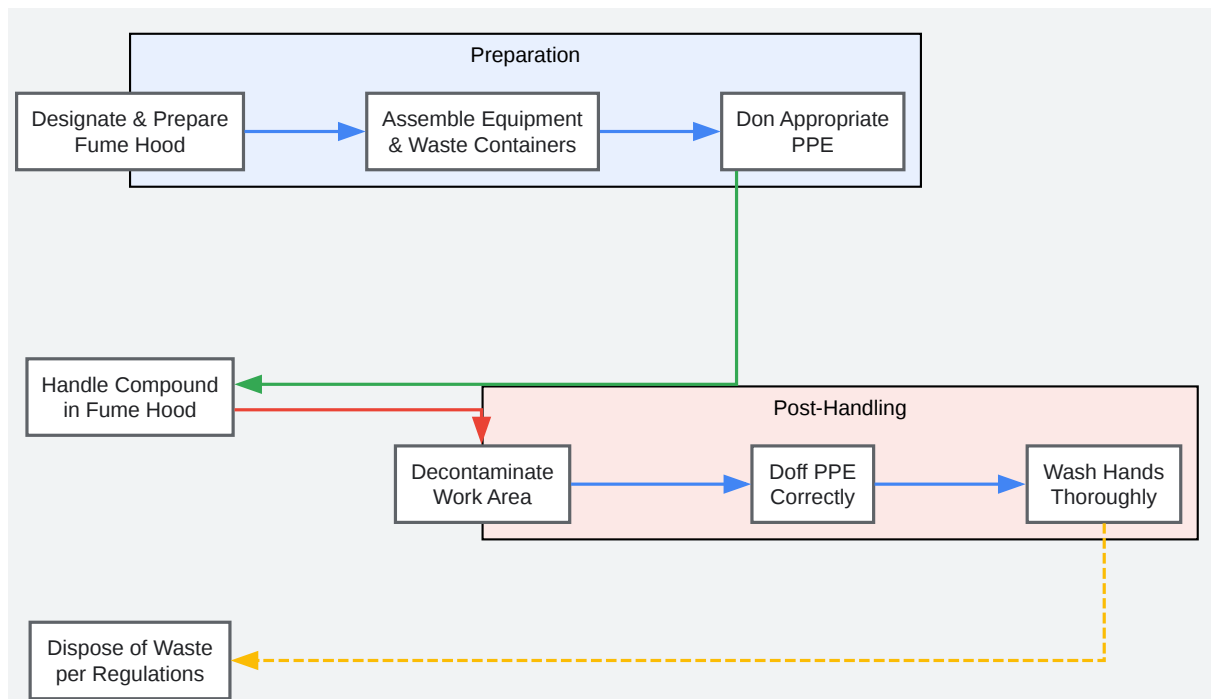
Emergency Procedures

In case of exposure or spill, immediate action is necessary.

Table 3: First Aid and Emergency Measures

Exposure Route	First Aid Measures
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[2]
Skin Contact	Take off immediately all contaminated clothing. Wash with plenty of soap and water.[2] If skin irritation occurs, get medical advice/attention.[2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2] If eye irritation persists, get medical advice/attention.[2]
Ingestion	If swallowed, immediately make the victim drink water (two glasses at most). Consult a physician.
Spills	Clean up all spills immediately. Avoid breathing dust and contact with skin and eyes. Wear protective clothing, gloves, safety glasses, and a dust respirator. Use dry clean-up procedures and avoid generating dust.[1]

Visual Workflow for Safe Handling



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References

- 1. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 2. fishersci.com [fishersci.com]
- 3. benchchem.com [benchchem.com]
- 4. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 5. benchchem.com [benchchem.com]

- 6. leelinework.com [leelinework.com]
- 7. fishersci.com [fishersci.com]
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